



Stability of Vps34-IN-1 in stock solutions

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Compound of Interest		
Compound Name:	Vps34-IN-1	
Cat. No.:	B1194436	Get Quote

Vps34-IN-1 Technical Support Center

This technical support guide provides detailed information on the stability, storage, and handling of **Vps34-IN-1** stock solutions for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **Vps34-IN-1** stock solutions?

A1: The most commonly recommended solvent for **Vps34-IN-1** is high-purity, anhydrous Dimethyl Sulfoxide (DMSO).[1][2] The solubility in DMSO is high, with various suppliers reporting concentrations ranging from 35 mg/mL to 85 mg/mL.[2][3][4][5] It is critical to use fresh, moisture-free DMSO, as absorbed moisture can significantly reduce the solubility of the compound.[1][2] **Vps34-IN-1** is generally considered insoluble in water and ethanol.[1][5]

Q2: How should I store the **Vps34-IN-1** powder and its stock solution?

A2: Proper storage is crucial to maintain the integrity of **Vps34-IN-1**. For the solid (powder) form, storage at -20°C is recommended for long-term stability, which can be up to 3 years.[1][2] [6] For stock solutions prepared in DMSO, it is best to aliquot the solution into single-use volumes to prevent repeated freeze-thaw cycles.[1][7] These aliquots should be stored at -80°C for up to 1 year or at -20°C for a shorter duration of 1 to 6 months.[1][2][6][7] Always refer to the certificate of analysis provided by your supplier for specific stability information.

Q3: How many freeze-thaw cycles can a **Vps34-IN-1** stock solution tolerate?



A3: It is strongly recommended to avoid repeated freeze-thaw cycles.[1][2] The best practice is to prepare single-use aliquots of your stock solution immediately after preparation.[7] This minimizes the risk of compound degradation or precipitation due to temperature fluctuations, ensuring more consistent experimental results.

Q4: What are the signs of degradation or instability in my stock solution?

A4: Visual inspection can often reveal signs of instability. Look for the appearance of precipitates or crystals in the solution, especially after thawing. A color change in the solution can also indicate degradation. If you observe any of these signs, or if you experience a noticeable decrease in the inhibitor's efficacy in your assays, it is advisable to prepare a fresh stock solution.

Q5: Can I use a stock solution that has been stored for longer than the recommended period?

A5: Using a solution beyond its recommended stability period is not advised. The potency of the inhibitor may be compromised, leading to inaccurate and unreliable experimental data. For critical experiments, always use a freshly prepared stock solution or one that is well within its documented stability window.

Stability and Solubility Data Summary

The following table summarizes the storage and solubility information for **Vps34-IN-1**.

Form	Solvent	Storage Temperature	Guaranteed Stability	Solubility
Powder	N/A	-20°C	≥ 3 years[1][2][6]	N/A
4°C	~2 years[6][8]			
Stock Solution	DMSO	-80°C	1 year[1][2][6][7]	≥ 35 mg/mL[3][4]
-20°C	1 to 6 months[1] [2][6][7][8]			

Note: Solubility and stability can vary slightly between batches and manufacturers. Always consult the product-specific datasheet.



Troubleshooting Guide

Problem	Potential Cause	Recommended Solution
Precipitate observed in stock solution upon thawing.	1. Solution concentration is too high (supersaturated).2. Improper storage or repeated freeze-thaw cycles.3. Low-quality or hydrated DMSO was used.	1. Gently warm the vial to 37°C and vortex to redissolve. If precipitation persists, the solution may be supersaturated.2. Prepare fresh stock solution and ensure it is aliquoted for single use.3. Always use fresh, anhydrous, high-purity DMSO for preparing stock solutions. [1][2]
Inconsistent or reduced inhibitor activity in experiments.	1. Degradation of Vps34-IN-1 in the stock solution.2. Inaccurate initial concentration of the stock solution.3. Adsorption of the compound to plastic tubes or tips.	1. Prepare a fresh stock solution from the powder.2. Ensure the compound was fully dissolved and accurately weighed.3. Use low-adhesion polypropylene labware.
Difficulty dissolving the Vps34-IN-1 powder.	Use of improper solvent.2. Low-quality or hydrated solvent.3. Insufficient mixing.	1. Ensure you are using anhydrous DMSO.2. Use a fresh, unopened bottle of anhydrous DMSO.3. Vortexing or brief sonication can aid in dissolution. For in vivo formulations, gentle heating may also be applied.[7]

Experimental Protocols

Protocol: Preparation of a 10 mM Vps34-IN-1 Stock Solution in DMSO

Materials:



- Vps34-IN-1 powder (Molecular Weight: 425.91 g/mol)
- Anhydrous, high-purity DMSO
- Sterile, low-adhesion polypropylene microcentrifuge tubes
- Calibrated balance and micropipettes

Procedure:

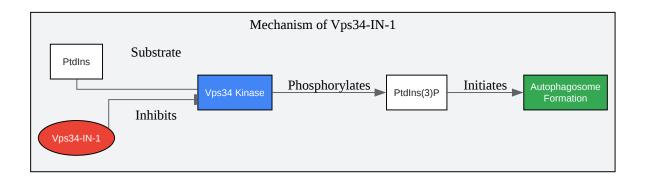
- Equilibration: Allow the vial of **Vps34-IN-1** powder to equilibrate to room temperature for 15-20 minutes before opening to prevent condensation of moisture.
- Weighing: Accurately weigh a desired amount of the powder. For example, to prepare 1 mL of a 10 mM solution, weigh out 4.26 mg of Vps34-IN-1.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the powder. For 4.26 mg, add 1 mL of DMSO to achieve a final concentration of 10 mM.
- Mixing: Cap the vial tightly and vortex thoroughly until the powder is completely dissolved.
 Brief sonication in a water bath can be used to facilitate dissolution if necessary. Visually inspect the solution against a light source to ensure no solid particles remain.
- Aliquoting and Storage: Dispense the stock solution into single-use aliquots (e.g., 10-20 μL)
 in sterile, low-adhesion polypropylene tubes.
- Storage: Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (1-6 months).[1][2][6][7]

Visualizations Signaling Pathway and Experimental Workflow

Vps34 is a class III phosphoinositide 3-kinase (PI3K) that plays a central role in the initiation of autophagy.[9] It phosphorylates phosphatidylinositol (PtdIns) to generate phosphatidylinositol 3-phosphate (PtdIns(3)P) on endosomal and lysosomal membranes.[10] This PtdIns(3)P acts as a docking site for effector proteins that are essential for the formation of the autophagosome.



Vps34-IN-1 selectively inhibits the kinase activity of Vps34, thereby blocking the autophagic process at its initiation step.[2][3][7]

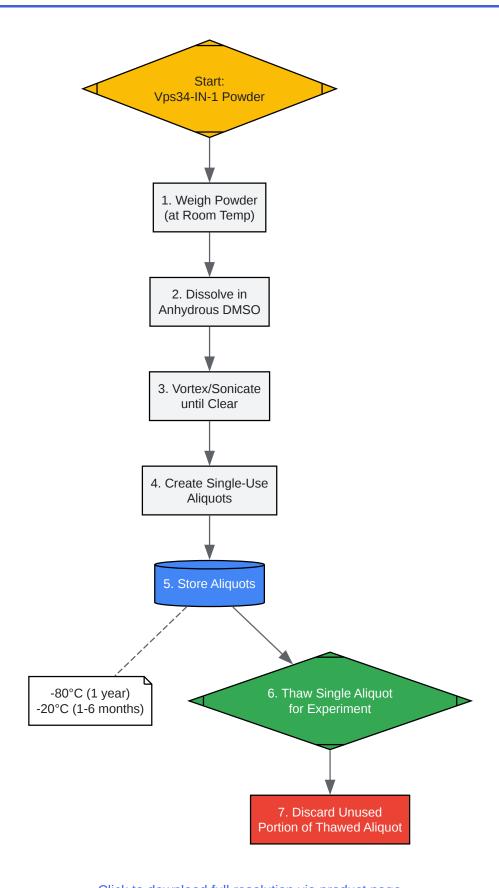


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Caption: Vps34-IN-1 inhibits the Vps34 kinase, blocking PtdIns(3)P production and autophagy.

The following workflow illustrates the recommended procedure for handling **Vps34-IN-1** from powder to experimental use, emphasizing the steps crucial for maintaining its stability.





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